

CTX-0294885 stability and storage conditions

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Compound of Interest

Compound Name: **CTX-0294885 hydrochloride**

Cat. No.: **B1150419**

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CTX-0294885 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of CTX-0294885, a broad-spectrum kinase inhibitor.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of CTX-0294885?

For long-term storage, the solid form of CTX-0294885 should be stored at -20°C. Under these conditions, it is stable for at least three years.[\[1\]](#)[\[2\]](#) One supplier suggests stability for four years or more at this temperature.[\[3\]](#) The compound is typically shipped at room temperature, but may also be shipped with blue ice.[\[2\]](#)[\[3\]](#)

Q2: What are the recommended storage conditions for CTX-0294885 stock solutions?

Stock solutions of CTX-0294885 in solvent should be stored at -80°C for up to two years.[\[4\]](#) Alternatively, storage at -20°C is possible for up to one year.[\[4\]](#) To maintain the integrity of the stock solution, it is highly recommended to aliquot it into single-use volumes to prevent repeated freeze-thaw cycles.[\[1\]](#) For in vivo experiments, it is best practice to prepare fresh working solutions daily.[\[4\]](#)

Q3: In which solvents is CTX-0294885 soluble?

CTX-0294885 is soluble in Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF). It has limited solubility in a mixture of DMSO and Phosphate-Buffered Saline (PBS) at pH 7.2 and is poorly soluble in ethanol and water.^{[1][3]} For optimal dissolution in DMSO, sonication may be beneficial.^[2] It is also crucial to use fresh, non-moisture-absorbent DMSO, as moisture can reduce solubility.^[1]

Q4: Are there established protocols for preparing in vivo formulations of CTX-0294885?

Yes, a common formulation for in vivo use consists of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline, which can achieve a concentration of 2 mg/mL.^[2] Another described method involves a stepwise addition of a DMSO stock solution to PEG300, followed by Tween80 and finally, ddH₂O.^[1] For oral administration, a homogeneous suspension can be prepared using carboxymethyl cellulose sodium (CMC-NA).^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in stock solution upon storage	Improper storage temperature.	Ensure stock solutions are stored at -80°C for long-term stability. For shorter periods (up to one month), -20°C is acceptable. [1]
Repeated freeze-thaw cycles.	Aliquot stock solutions into smaller, single-use volumes to avoid repeated temperature fluctuations. [1]	
Difficulty dissolving the compound	Use of old or moisture-laden DMSO.	Use fresh, anhydrous DMSO as moisture can negatively impact solubility. [1]
Insufficient agitation.	Gentle heating and/or sonication can aid in the dissolution process. [2][4]	
Inconsistent experimental results	Degradation of working solution.	For in vivo studies, always prepare working solutions fresh on the day of the experiment. [4]
Improper formulation for the delivery route.	Refer to established in vivo formulation protocols. For oral administration, consider a suspension in CMC-NA. [1][2]	

Stability and Storage Conditions Summary

Solid Form (Powder)

Storage Temperature	Shelf Life
-20°C	≥ 3 years [1][2][3]

Stock Solutions (in Solvent)

Storage Temperature	Shelf Life
-80°C	1-2 years[1][2][4]
-20°C	1 month - 1 year[1][4]

Solubility Data

Solvent	Concentration
DMSO	20 - 88 mg/mL[1][2][3]
DMF	20 mg/mL[3]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL[3]
Ethanol	≤ 0.1 mg/mL (practically insoluble)[1][3]
Water	Insoluble[1]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

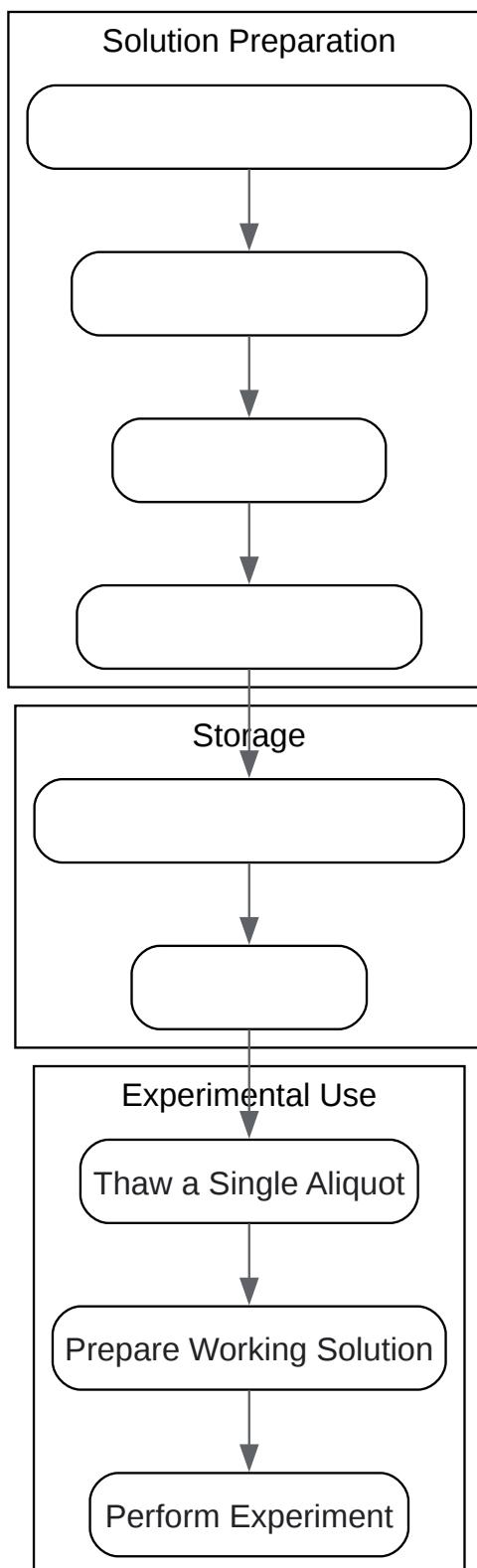
- Weighing: Accurately weigh the required amount of CTX-0294885 powder (Molecular Weight: 437.93 g/mol).
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration.
- Mixing: Vortex the solution and, if necessary, sonicate briefly to ensure complete dissolution.
- Storage: Aliquot the stock solution into single-use vials and store at -80°C.

Preparation of an In Vivo Formulation (2 mg/mL)[2]

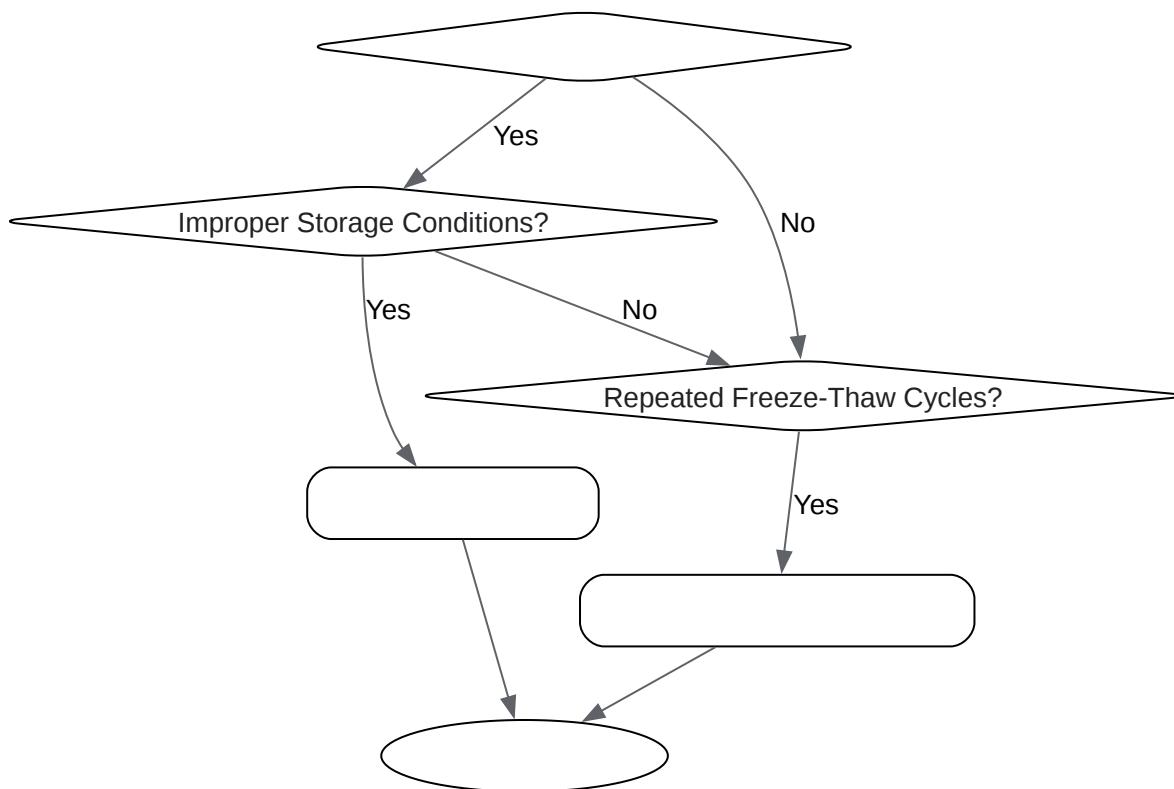
- Prepare a concentrated stock solution: Dissolve CTX-0294885 in DMSO.

- **Vehicle Preparation:** In a separate tube, prepare the vehicle by mixing 40% PEG300, 5% Tween 80, and 45% saline.
- **Final Formulation:** Add 10% of the concentrated DMSO stock solution to the vehicle and mix thoroughly. Sonication may be used to ensure a homogeneous solution.

Diagrams

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Caption: Recommended workflow for the preparation and storage of CTX-0294885 stock solutions.



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Caption: Troubleshooting guide for addressing precipitation issues with CTX-0294885 solutions.

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